

# Personal protective equipment for handling Magnesium chloride tetrahydrate

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## Compound of Interest

Compound Name: Magnesium chloride tetrahydrate

Cat. No.: B12737795

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## Essential Safety and Handling Guide for Magnesium Chloride Tetrahydrate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Magnesium chloride tetrahydrate** in a laboratory setting. Designed for researchers, scientists, and drug development professionals, this document outlines the necessary personal protective equipment (PPE), step-by-step handling instructions, emergency-response workflows, and waste disposal methods to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**Magnesium chloride tetrahydrate** is generally considered non-hazardous; however, it can cause mild irritation to the skin, eyes, and respiratory tract.[1] Ingestion of large amounts may be moderately toxic.[1] Adherence to proper PPE guidelines is crucial to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Chemical safety goggles or glasses with side shields are required to protect against dust particles.[2][3]

- Skin Protection: Wear protective nitrile rubber gloves and clean, body-covering clothing such as a lab coat or apron to prevent skin contact.[\[2\]](#)[\[3\]](#)
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required.[\[4\]](#) If dust is generated, a NIOSH-approved dust mask or an air-purifying respirator should be used.[\[1\]](#)[\[2\]](#)

## Quantitative Safety and Physical Data

The following tables summarize key quantitative data for **Magnesium chloride tetrahydrate**.

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Name	Magnesium chloride tetrahydrate	<a href="#">[2]</a>
CAS Number	22695-80-3	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	Cl <sub>2</sub> H <sub>8</sub> MgO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	167.27 g/mol	<a href="#">[2]</a>
Appearance	White crystalline solid	<a href="#">[6]</a>
Odor	Odorless	<a href="#">[6]</a>

Table 2: Toxicological and Exposure Data

Parameter	Value	Reference
Oral LD50 (Rat)	8100 mg/kg (for anhydrous MgCl <sub>2</sub> )	[7]
Oral LD50 (Mouse)	7600 mg/kg (for anhydrous MgCl <sub>2</sub> )	[7]
Occupational Exposure Limit (as nuisance dust)	TWA: 10 mg/m <sup>3</sup> (inhalable dust)	[1]
Occupational Exposure Limit (as nuisance dust)	TWA: 3 mg/m <sup>3</sup> (respirable dust)	[1]

## Standard Operating Procedures

### Handling:

- Ensure work is conducted in a well-ventilated area.[1]
- Wear all required PPE as specified in Section 1.
- Avoid actions that generate dust.[1]
- Wash hands thoroughly with soap and water after handling.[2]
- Do not eat, drink, or smoke in the handling area.

### Storage:

- Store in a cool, dry, and well-ventilated area.[1]
- Keep containers tightly sealed, as Magnesium chloride is hygroscopic and readily absorbs moisture.[1]
- Store away from incompatible materials such as strong oxidizing agents.[7]

## Emergency and First Aid Measures

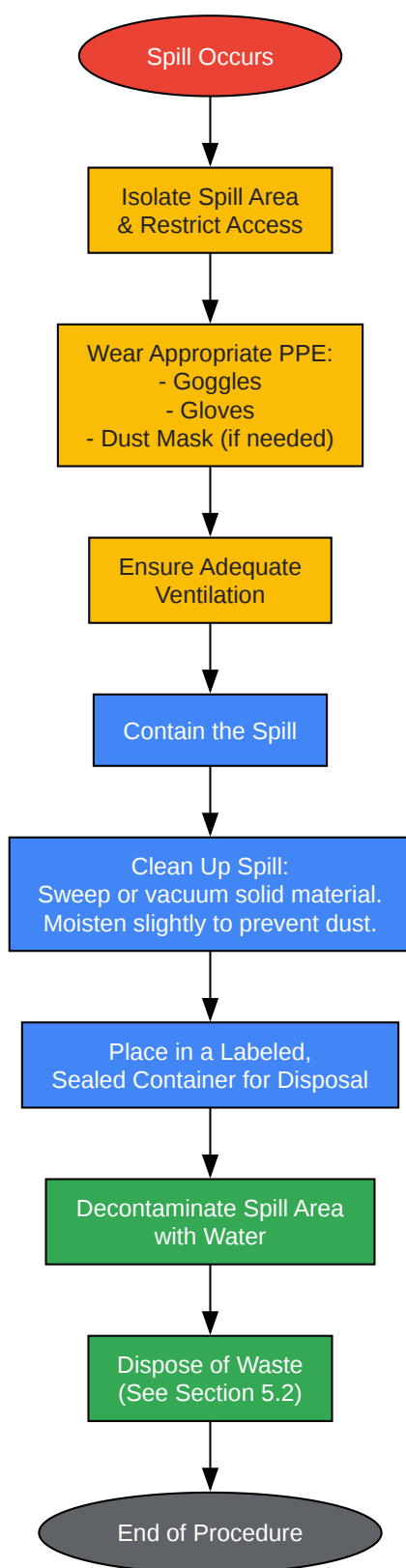
Immediate and appropriate first aid is critical in the event of an exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.<sup>[1]</sup> If irritation persists, seek medical attention.<sup>[1]</sup>
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.<sup>[2]</sup> If irritation develops or persists, seek medical attention.<sup>[2]</sup>
- Inhalation: Move the individual to fresh air.<sup>[1]</sup> If breathing is difficult or irritation persists, seek medical attention.<sup>[1]</sup><sup>[2]</sup>
- Ingestion: Rinse the mouth with water and drink several glasses of water to dilute the substance.<sup>[2]</sup> Do not induce vomiting.<sup>[1]</sup> If large amounts are swallowed or symptoms appear, seek immediate medical advice.<sup>[2]</sup>

## Spill and Disposal Plan

Spill Response Workflow:

In the event of a spill, follow the workflow outlined below to ensure a safe and effective cleanup.



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Workflow for handling a **Magnesium chloride tetrahydrate** spill.

## Disposal Plan:

Waste disposal must comply with all local, state, and federal regulations.

- **Small Quantities:** For small amounts, dissolve the material in a large volume of water and pour it into the sanitary sewer, if permitted by local wastewater authorities.[5]
- **Large Quantities:** Large-scale disposal should be handled as chemical waste.[5] Place the material in a clearly labeled, corrosion-resistant, and sealed container.[5] Arrange for disposal with a certified hazardous waste facility.
- **Prohibition:** Never dispose of Magnesium chloride down storm drains, in natural water bodies, or on the soil.[5] Do not mix with incompatible chemicals, especially strong oxidizers. [5]

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